

An In-Depth Technical Guide to the Safe Handling of (R)-2-Bromooctane

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Compound of Interest

Compound Name: (R)-2-Bromooctane

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For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety and handling information for **(R)-2-Bromooctane**, a key intermediate in various organic syntheses. Adherence to these protocols is crucial for ensuring laboratory safety and minimizing risks associated with the handling of this chemical.

Chemical Identification and Physical Properties

(R)-2-Bromooctane is a secondary alkyl halide.^[1] Its physical and chemical properties are summarized in the table below.



Property	Value	Reference
Molecular Formula	C ₈ H ₁₇ Br	[2]
Molecular Weight	193.13 g/mol	[3]
CAS Number	5978-55-2	[4]
Appearance	Colorless to light yellow clear liquid	[3]
Boiling Point	191 °C	[3][5]
Flash Point	70 °C	[3]
Density	1.10 g/cm ³ (at 20°C)	[3]
Solubility	Insoluble in water.	[6]
Stability	Stable, but may be light sensitive. Incompatible with strong oxidizing agents. Combustible.	[1][2]

Hazard Identification and Classification

(R)-2-Bromooctane is classified as a hazardous substance. The following table summarizes its GHS classification.

Hazard Class	Category	Hazard Statement
Flammable liquids	Category 4	H227: Combustible liquid[7]
Skin irritation	Category 2	H315: Causes skin irritation[5]
Eye irritation	Category 2	H319: Causes serious eye irritation[5]
Hazardous to the aquatic environment, long-term hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects[7]

GHS Pictograms:

 alt text alt text

Signal Word: Warning [5][7]

Safe Handling and Storage

Proper handling and storage procedures are essential to minimize exposure and ensure safety.

Handling:

- Handle in a well-ventilated place. [5][8]* Wear suitable protective clothing, including gloves and eye/face protection. [5][8]* Avoid contact with skin and eyes. [5][8]* Avoid formation of dust and aerosols. [5][8]* Use non-sparking tools. [5][8]* Keep away from heat, sparks, open flames, and hot surfaces. — No smoking. [3][5]* Wash hands thoroughly after handling. [5][8]

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place. [5][8]* Store apart from foodstuff containers or incompatible materials. [5][8]* Recommended storage temperature: <15°C in a cool and dark place. [3]

Personal Protective Equipment (PPE)

The following personal protective equipment should be worn when handling **(R)-2-Bromooctane**:

PPE Type	Specification	Rationale
Eye/Face Protection	Tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US). A face shield may be necessary for splash hazards.	To protect against splashes and airborne particles that can cause severe eye irritation. [8] [9]
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber). Fire/flammable resistant and impervious clothing (lab coat). Closed-toe shoes.	To prevent skin contact, which can cause irritation. [8][9]
Respiratory Protection	If exposure limits are exceeded or irritation is experienced, use a full-face respirator with an appropriate organic vapor cartridge.	To prevent inhalation of vapors or mists. [8]

First Aid Measures

In case of exposure, follow these first aid measures immediately:

Exposure Route	First Aid Measures
Inhalation	Move the victim into fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration and consult a doctor immediately. [5]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water. Consult a doctor. [5]
Eye Contact	Rinse with pure water for at least 15 minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Consult a doctor. [5][8]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately. [5]

Accidental Release and Disposal

Accidental Release Measures:

- Ensure adequate ventilation and remove all sources of ignition. [5]2. Evacuate personnel to a safe area. [5]3. Wear appropriate personal protective equipment.
- Prevent further leakage or spillage if safe to do so. [5]5. Contain the spill with inert absorbent material (e.g., sand, earth, vermiculite).
- Collect the absorbed material and place it in a suitable, closed container for disposal. [5]7. Do not let the chemical enter drains. [5] Disposal:
- Dispose of waste material in accordance with national and local regulations. [7]* The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing. [5]* Contaminated packaging should be triple rinsed and offered for recycling or reconditioning, or punctured to make it unusable before disposal in a sanitary landfill. [5]

Experimental Protocols for Safety Data

The safety data for **(R)-2-Bromooctane** is determined using standardized experimental protocols, such as those developed by the Organisation for Economic Co-operation and Development (OECD). Below are summaries of the methodologies for key safety endpoints.

Flash Point Determination:

The flash point is determined using a closed-cup or open-cup method. The principle involves heating the substance at a controlled rate and introducing an ignition source at regular intervals. The flash point is the lowest temperature at which the vapors of the substance ignite momentarily. [10][11] Standardized methods like ASTM D92 (Cleveland open cup) or those described in various pharmacopeias are often employed. [10] Skin Irritation Testing (OECD Guideline 439):

This in vitro method uses a reconstructed human epidermis (RhE) model to assess skin irritation potential. [12][13]

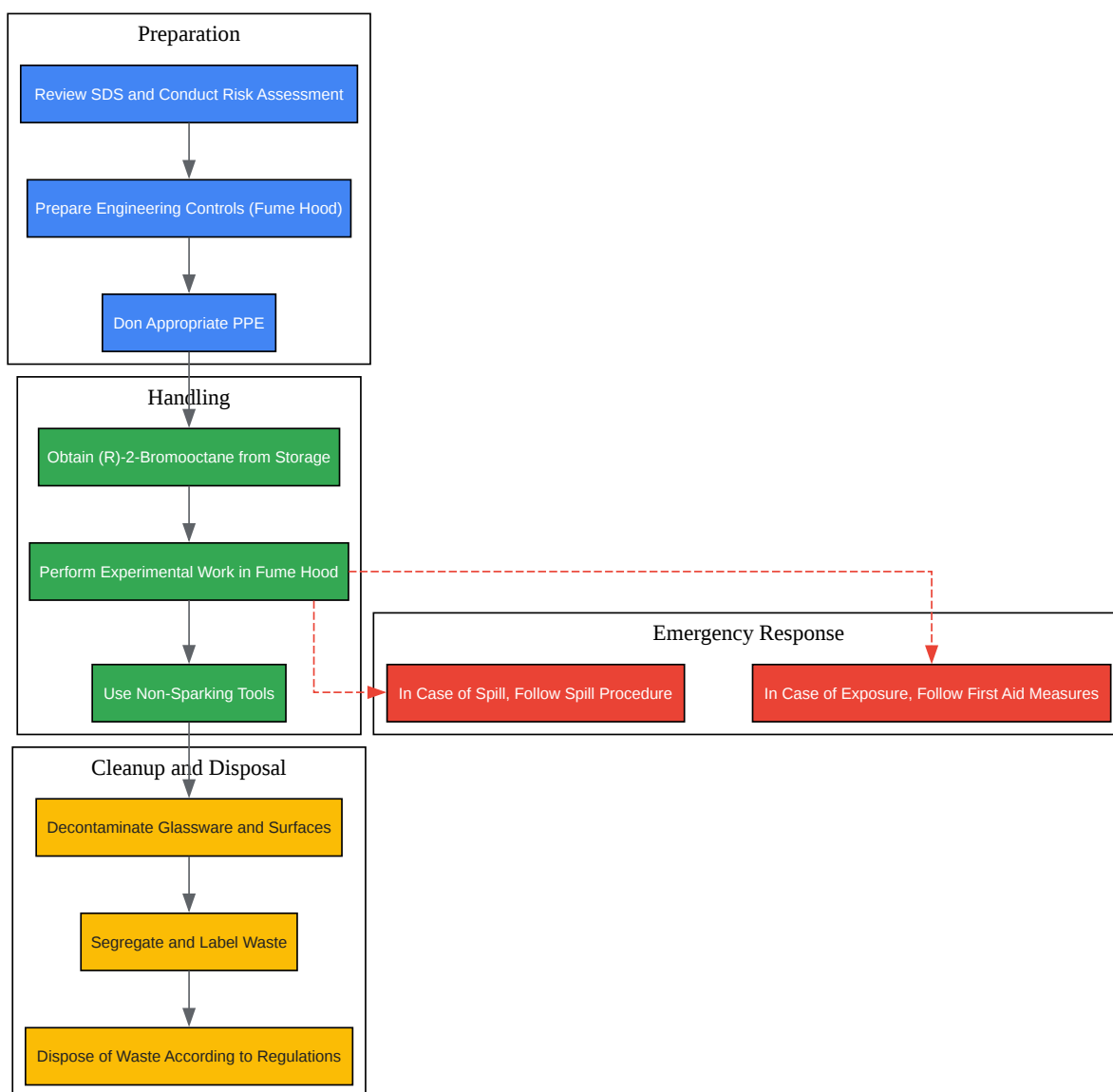
- Tissue Preparation: Commercially available RhE models are equilibrated in culture medium. [13]2. Application of Test Substance: A small amount of **(R)-2-Bromooctane** is applied directly to the surface of the RhE tissue. [13]3. Exposure and Incubation: After a defined exposure period, the tissue is rinsed and incubated. [13]4. Viability Assessment: The viability of the tissue is measured using a cell viability assay (e.g., MTT assay). A reduction in tissue viability below a certain threshold (typically $\leq 50\%$) indicates that the substance is a skin irritant. [13] Eye Irritation Testing (OECD Guideline 496):

This in vitro method utilizes a reconstructed human cornea-like epithelium (RhCE) model to evaluate eye irritation potential without animal testing. [14]

- Model Exposure: The RhCE model is exposed to the test chemical. [14]2. Effect Measurement: The effects on cell viability and tissue integrity are measured. [14]3. Classification: Based on the results, the chemical is classified according to its potential to cause eye irritation or serious eye damage. [14]

Safe Handling Workflow

The following diagram illustrates the logical workflow for the safe handling of **(R)-2-Bromooctane** in a laboratory setting.



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Caption: Safe handling workflow for **(R)-2-Bromooctane**.

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